

What are the physical and chemical properties of N-Formyl-2-aminophenol?

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Compound of Interest

Compound Name: N-Formyl-2-aminophenol

Cat. No.: B1347554

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N-Formyl-2-aminophenol: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Formyl-2-aminophenol, also known as N-(2-hydroxyphenyl)formamide, is a chemical compound with emerging interest in various scientific fields. It is recognized as a bacterial secondary metabolite, notably found in Penicillium chrysogenum, and has demonstrated significant antioxidant properties.[1] This technical guide provides a detailed overview of the physical, chemical, and biological properties of **N-Formyl-2-aminophenol**, along with experimental protocols for its synthesis and analysis.

Physical and Chemical Properties

N-Formyl-2-aminophenol is a solid compound at room temperature.[1][2] While a specific melting point is not consistently reported in the literature, its physical and chemical characteristics are summarized below.

Table 1: Physical Properties of N-Formyl-2-aminophenol



Property	Value	Source
Molecular Formula	C7H7NO2	[1][2][3]
Molecular Weight	137.14 g/mol	[2][4][5]
Appearance	Solid powder	[2]
Boiling Point	338.4 °C at 760 mmHg	[3]
Density	1.31 g/cm ³	[3]
Solubility	Soluble in polar organic solvents like methanol and DMSO.	[6]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	2843-27-8	[1][2][3][7]
IUPAC Name	N-(2-hydroxyphenyl)formamide	[2][5][7]
Synonyms	2'-Hydroxyformanilide, o- Formamidophenol	[1]

Spectral Data

The structural characterization of **N-Formyl-2-aminophenol** is supported by various spectroscopic techniques.

Table 3: Spectral Data for N-Formyl-2-aminophenol

Technique	Key Data Points
¹H NMR	Spectral data available.
¹³ C NMR	Spectral data available.
Infrared (IR)	Spectral data available.
Mass Spectrometry (MS)	Spectral data available.



Experimental Protocols Synthesis of N-Formyl-2-aminophenol

A general and practical method for the N-formylation of amines using formic acid can be adapted for the synthesis of **N-Formyl-2-aminophenol**. This procedure offers high yields and does not require strictly anhydrous conditions.

Materials:

- 2-Aminophenol
- 85% aqueous formic acid
- Toluene
- Dean-Stark trap
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a Dean-Stark trap and a condenser, combine 1 gram of 2-aminophenol with 1.0-1.2 equivalents of 85% aqueous formic acid in toluene.
- Heat the mixture to reflux.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Once the starting material (2-aminophenol) is no longer detectable by TLC, remove the heat source and allow the reaction mixture to cool to room temperature.
- Evaporate the toluene under reduced pressure to obtain the crude N-Formyl-2aminophenol.
- The product is often of sufficient purity for many applications. If further purification is required, short column chromatography can be employed.

Caption: Workflow for the synthesis of **N-Formyl-2-aminophenol**.



DPPH Radical Scavenging Assay

This protocol details the determination of the antioxidant activity of **N-Formyl-2-aminophenol** using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay. The compound has been reported to have an IC₅₀ value of 3.23 μ g/ml in this assay.[1]

Materials:

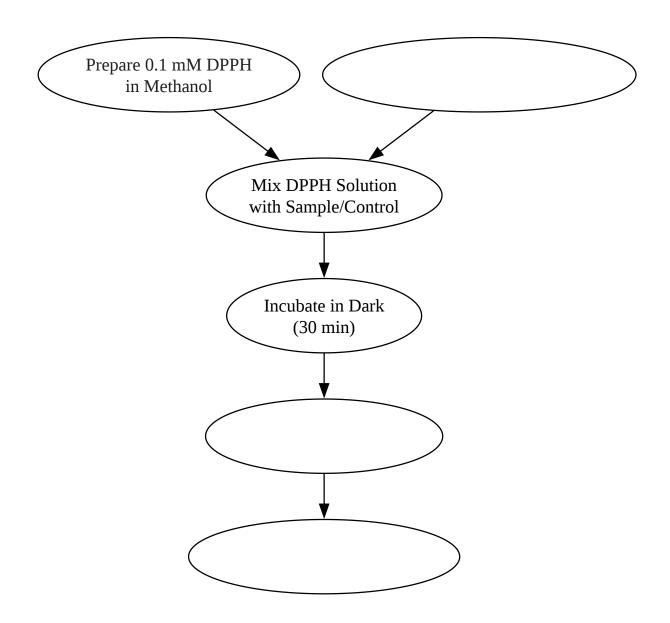
- N-Formyl-2-aminophenol
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (or other suitable solvent)
- Spectrophotometer
- Ascorbic acid (as a positive control)

Procedure:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol. This solution should be freshly prepared and kept in the dark.
- Preparation of Test Samples: Prepare a stock solution of N-Formyl-2-aminophenol in methanol. From the stock solution, prepare a series of dilutions to determine the IC₅₀ value.
- Reaction:
 - In a cuvette or a 96-well plate, add a specific volume of the DPPH solution.
 - Add an equal volume of the test sample (or standard/blank) to the DPPH solution.
 - The blank should contain only the solvent.
- Incubation: Incubate the reaction mixtures in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of the solutions at 517 nm using a spectrophotometer.



- Calculation: The percentage of radical scavenging activity is calculated using the following formula:
 - % Scavenging = [(A₀ A₁) / A₀] x 100
 - Where A₀ is the absorbance of the control (DPPH solution without the sample) and A₁ is the absorbance of the sample.
- The IC₅₀ value (the concentration of the sample that scavenges 50% of the DPPH radicals) can be determined by plotting the percentage of scavenging against the concentration of the sample.





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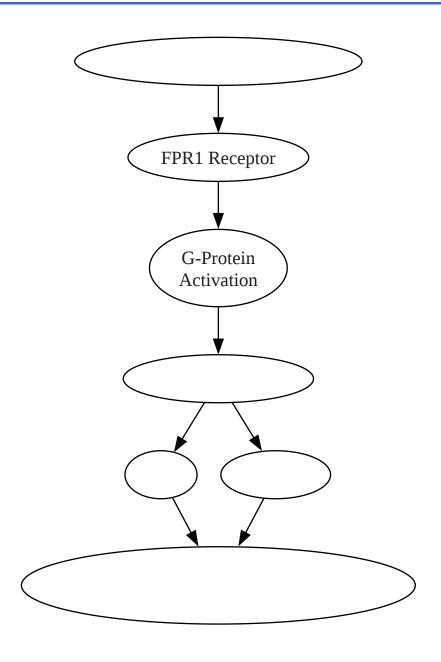
Caption: Experimental workflow for the DPPH radical scavenging assay.

Biological Activity and Signaling Pathways

N-formyl peptides are known to be potent chemoattractants for neutrophils and can activate them. This activation is mediated through formyl peptide receptors (FPRs), which are G protein-coupled receptors. While direct studies on **N-Formyl-2-aminophenol** are limited, the general signaling pathway for N-formyl peptides involves the activation of the mitogen-activated protein kinase (MAPK) cascade, specifically p38 and ERK1/2.

This activation leads to various cellular responses in neutrophils, including chemotaxis, degranulation, and the production of reactive oxygen species (ROS).





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Caption: Postulated signaling pathway for **N-Formyl-2-aminophenol** in neutrophils.

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